

Boc-NH-PEG11-NH2 safety data sheet and handling precautions

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Compound of Interest

Compound Name: Boc-NH-PEG11-NH2

Cat. No.: B1681950 Get Quote

Technical Guide: Safety and Handling of Boc-NH-PEG11-NH2

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **Boc-NH-PEG11-NH2**, a heterobifunctional PROTAC linker. It is crucial to note that while some suppliers classify this compound as non-hazardous, others provide safety data for structurally similar, shorter-chain analogs that indicate potential hazards. Therefore, a cautious approach to handling is recommended.

Section 1: Hazard Identification and Classification

There is conflicting information regarding the hazard classification of Boc-NH-PEGylated amines. A Safety Data Sheet (SDS) for a generic "Boc-NH-PEG-NH2" indicates it is not a hazardous substance.[1] However, an SDS for the shorter analog, Boc-NH-PEG3, and data from PubChem for similar molecules, suggest potential hazards.[2][3][4] For the purpose of ensuring laboratory safety, this guide will present the more stringent hazard classifications.

GHS Hazard Classification (Based on Analog Data)



Hazard Class	Category
Acute Toxicity, Oral	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	3

GHS Label Elements (Based on Analog Data)

Pictogram	Signal Word	Hazard Statement(s)
	Warning	H302: Harmful if swallowed.[2] H315: Causes skin irritation.[2] [3] H319: Causes serious eye irritation.[2][3] H335: May cause respiratory irritation.[2] [3]

Section 2: Precautionary Measures and Handling

Given the potential hazards, the following precautionary measures should be strictly adhered to when handling **Boc-NH-PEG11-NH2**.

Precautionary Statements



Туре	Statement Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spr ay.[2]
P264	Wash hands thoroughly after handling.[2]	
P270	Do not eat, drink or smoke when using this product.[2]	
P271	Use only outdoors or in a well- ventilated area.[2]	-
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[2]
P304 + P340	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[2]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]	
P330	Rinse mouth.[2]	-
P362 + P364	Take off contaminated clothing and wash it before reuse.[2]	

Section 3: Experimental Protocols for Safe Handling



The following protocols are based on standard laboratory procedures for handling potentially hazardous chemicals.

Personal Protective Equipment (PPE)

- Eye Protection: Use chemical safety goggles with side-shields.[2]
- Hand Protection: Wear protective gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear impervious clothing, such as a lab coat.[2]
- Respiratory Protection: If ventilation is inadequate, use a suitable respirator.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure an eyewash station and safety shower are readily accessible.

General Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is donned correctly and that you are working in a designated, well-ventilated area.
- Dispensing: Avoid creating dust or aerosols. If the compound is a solid, weigh it out carefully.
 If it is a liquid, handle it with care to avoid splashes.
- Use: When using the compound in reactions, ensure all equipment is properly set up to prevent leaks or spills.
- Cleaning: After handling, wash hands and any exposed skin thoroughly with soap and water. [2] Decontaminate all work surfaces and equipment.
- Storage: Store the compound in a tightly sealed container in a dry, dark place at the recommended temperature, typically -20°C for long-term storage.[5]

Section 4: First-Aid and Emergency Procedures

First-Aid Measures



Exposure Route	Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.[1]
Skin Contact	Wash off with soap and plenty of water.[1]
Eye Contact	Flush eyes with water as a precaution.[1]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.[1]

Fire-Fighting Measures

- Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam as extinguishing media.
- Wear a self-contained breathing apparatus for firefighting if necessary.[1]

Accidental Release Measures

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Wear appropriate PPE.
- Absorb spills with an inert material (e.g., vermiculite, dry sand) and place in a chemical waste container.[1]
- Do not flush into the sewer system.[1]

Section 5: Physical and Chemical Properties



Property	Value
CAS Number	1233234-77-9[5][6]
Molecular Formula	C29H60N2O13[5][6]
Molecular Weight	644.79 g/mol [5][6]
Appearance	Liquid[6]
Storage Temperature	-20°C[5]

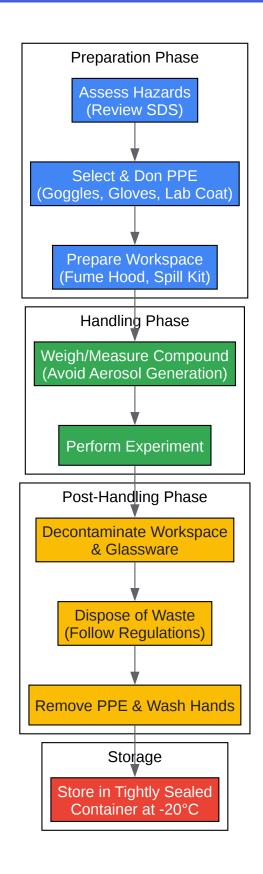
Section 6: Stability and Reactivity

- Stability: The product is stable under normal operating and storage conditions.[1]
- Conditions to Avoid: High temperatures and frequent exposure.[1]
- Materials to Avoid: Strong oxidizing agents.[1]
- Hazardous Polymerization: Will not occur.[1]

Visualized Workflows

The following diagrams illustrate key logical relationships and workflows for handling **Boc-NH-PEG11-NH2** safely.

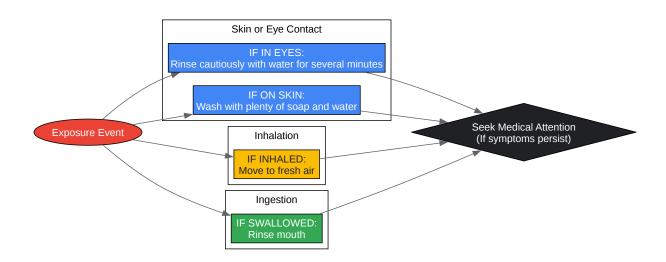




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Caption: A logical workflow for the safe handling of **Boc-NH-PEG11-NH2**.





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Caption: Emergency response protocol for accidental exposure.

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